

Potential industrial and research applications of DEGMVE.

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Compound of Interest		
Compound Name:	Diethylene glycol monovinyl ether	
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An In-depth Technical Guide to Di(ethylene glycol) Vinyl Ether (DEGMVE): Industrial and Research Applications

Introduction

Di(ethylene glycol) vinyl ether (DEGMVE), also known as Di(ethylene glycol) monovinyl ether, is a versatile bifunctional monomer with the chemical formula C₆H₁₂O₃.[1] Possessing both a reactive vinyl ether group and a primary hydroxyl group, DEGMVE serves as a valuable building block in polymer chemistry and materials science.[2] Its unique structure, combining a hydrophilic di-ethylene glycol chain with a polymerizable vinyl group, allows for the synthesis of polymers with tailored properties. This technical guide provides a comprehensive overview of the industrial and research applications of DEGMVE, with a focus on its role in polymer synthesis, surface modification, and advanced materials. While the broader class of vinyl ethers has been explored for biomedical applications, the direct use of DEGMVE in drug development is not yet extensively documented in publicly available literature.

Core Properties of DEGMVE

DEGMVE is a colorless, transparent liquid with a slight ethereal odor. It is soluble in water and various organic solvents such as alcohols and ethers.[1] The presence of the hydroxyl group contributes to its hydrophilicity, while the vinyl ether group is susceptible to polymerization.[2]



Property	Value	References
CAS Number	929-37-3	[1]
Molecular Formula	C ₆ H ₁₂ O ₃	[1]
Molecular Weight	132.16 g/mol	[1]
Boiling Point	196 °C (lit.)	[1]
Density	0.968 g/mL at 25 °C (lit.)	[1]
Refractive Index (n20/D)	1.448 (lit.)	[1]

Industrial Applications

The primary industrial applications of DEGMVE stem from its ability to act as a monomer, comonomer, and reactive diluent in various polymer systems.

Polymer and Resin Production

DEGMVE is utilized as a monomer in the synthesis of polymers for coatings, adhesives, and sealants. Its bifunctional nature allows it to act as a cross-linking agent, enhancing flexibility, adhesion, and chemical resistance in the final resin product.

Reactive Diluent

In coatings and inks, particularly those that are UV- and heat-curable, DEGMVE functions as a reactive diluent.[3] It reduces the viscosity of resin formulations for easier processing and application. Unlike traditional solvents, it copolymerizes with the resin, becoming a permanent part of the cured coating, which minimizes the release of volatile organic compounds (VOCs). This incorporation contributes to high durability and a glossy finish.

Chemical Intermediate

DEGMVE serves as an important intermediate in organic synthesis for the production of more complex specialty chemicals where ether linkages and hydrophilic properties are desired.[1]

Research Applications



In a research context, DEGMVE is explored for the development of advanced functional materials, primarily leveraging its polymerization characteristics.

Synthesis of Anti-Fouling Coatings

Polymers derived from DEGMVE exhibit significant anti-protein adsorption properties. This is attributed to the "water barrier effect," where the hydrophilic poly(DEGMVE) chains form a tightly bound hydration layer. This layer creates a repulsive force that prevents proteins and other biomolecules from adsorbing onto the surface.[2] This makes poly(DEGMVE) an excellent candidate for creating anti-fouling coatings for biomedical devices, a field where preventing biofouling is critical.[2][4] Plasma polymerization of DEGMVE is one technique used to create these nanoscale functional coatings, which are noted for their high degree of control and stability.[2]

Development of Phase Change Materials (PCMs)

DEGMVE can be chemically modified and subsequently polymerized to create novel comb-like polymers. These polymers, which have specialized side chains, can exhibit unique phase transition behaviors. For instance, a comb-like polymer synthesized from an alkyl bromide-modified DEGMVE monomer demonstrated a high heat storage value of 180 J/g, making it a promising candidate for use as an advanced phase change material for thermal energy storage.[2]

Modification of Polymer Properties

As a comonomer, DEGMVE can be incorporated into other polymer chains to modify their properties. For example, copolymerizing DEGMVE with N-vinylpyrrolidone via emulsion polymerization can produce a chemically stable, rubber-like polymer that exhibits very strong tensile strength when vulcanized.[2] This demonstrates its utility in tailoring the mechanical properties of polymers.

Drug Development and Biomedical Research Landscape

The application of DEGMVE directly in drug development and delivery is an emergent area with limited specific examples in current literature. However, the broader class of vinyl etherfunctionalized compounds has been identified as having potential in gene and drug delivery



systems. One study highlights the design and synthesis of vinyl ether lipids for the formation of liposomes, which are well-established drug delivery vehicles.[5] The acid-labile nature of the vinyl ether linkage is a key feature, allowing for pH-triggered release of encapsulated contents.

Furthermore, a novel polyphosphoester with ethylene glycol vinyl ether side chains has been developed as a versatile template for postpolymerization modifications, with potential applications as a degradable biomaterial for drug delivery.[6] While these examples establish a proof-of-concept for the use of vinyl ether functionalities in drug delivery, specific research on DEGMVE for these applications is not yet widely published.

No evidence was found in the reviewed literature to suggest that DEGMVE directly interacts with or modulates any biological signaling pathways. Its biomedical relevance currently appears to be confined to its use in creating biocompatible and anti-fouling material coatings.

Experimental Protocols and Methodologies

Detailed, standardized protocols for the use of DEGMVE are not widely available. However, based on the literature, representative methodologies for its polymerization can be outlined.

Representative Protocol: Cationic Polymerization for Comb-Like Polymer Synthesis

This protocol is adapted from a study on the synthesis of phase change materials.[2][7]

- Monomer Modification: React Di(ethylene glycol) vinyl ether (DEGMVE) with an appropriate alkyl bromide (e.g., 1-bromotetradecane) in the presence of a strong base (e.g., NaOH) in an anhydrous solvent like dimethyl sulfoxide (DMSO). The reaction is typically stirred for an extended period (e.g., 48 hours) under an inert atmosphere (e.g., nitrogen).[7]
- Purification: After the reaction, the modified monomer is purified by washing with deionized water to remove salts and unreacted starting materials.[7]
- Cationic Polymerization: The purified monomer is then subjected to living cationic polymerization. This is typically carried out in a non-polar solvent like hexane at low temperatures. The polymerization is initiated by adding a suitable initiator system, such as an adduct of a vinyl ether (e.g., isobutyl vinyl ether) with HCl, followed by the addition of a Lewis acid co-initiator (e.g., Et_{1.5}AlCl_{1.5} in toluene).[8]



- Termination: The polymerization is terminated by the addition of a quenching agent, such as pre-chilled methanol.
- Polymer Isolation: The resulting polymer is isolated by precipitation in a non-solvent (e.g., methanol) and dried under vacuum to a constant weight.

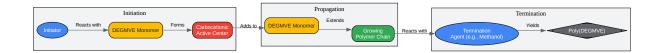
Representative Workflow: Plasma Polymerization for Anti-Fouling Surfaces

This workflow is a generalized representation based on descriptions of plasma polymerization of ethylene oxide-containing precursors.[2][4]

- Substrate Preparation: The substrate to be coated (e.g., silicon wafer, medical-grade stainless steel) is cleaned meticulously using standard procedures (e.g., sonication in solvents, piranha solution).
- Plasma Reactor Setup: The cleaned substrate is placed in a capacitively coupled radio frequency (RF) plasma reactor. The reactor is evacuated to a base pressure.
- Pre-treatment (Optional): The substrate surface may be pre-treated with an argon or oxygen plasma to further clean and activate the surface for better coating adhesion.
- DEGMVE Introduction: DEGMVE vapor is introduced into the reactor chamber at a controlled flow rate.
- Plasma Deposition: An RF plasma is ignited at a specific power and pressure. The DEGMVE monomer fragments and polymerizes in the plasma, depositing a thin, cross-linked poly(DEGMVE) film on the substrate.
- Post-treatment: The coated substrate is removed from the reactor and may be rinsed with appropriate solvents to remove any non-covalently bound oligomers.

Visualizations of Key Processes Cationic Polymerization of DEGMVE



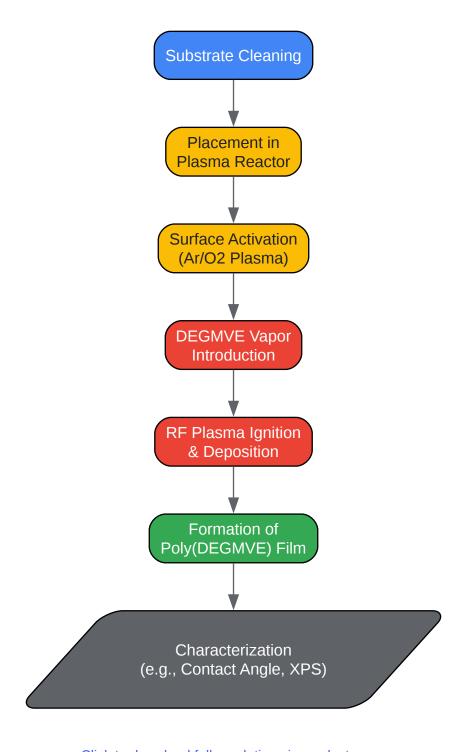


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Caption: Cationic polymerization of DEGMVE proceeds via initiation, propagation, and termination steps.

Experimental Workflow for Anti-Fouling Surface Preparation





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Caption: Workflow for creating anti-fouling surfaces using plasma polymerization of DEGMVE.

Conclusion

Di(ethylene glycol) vinyl ether is a valuable monomer with established applications in the coatings and polymer industries and significant potential in advanced materials research. Its



ability to form hydrophilic, biocompatible polymers makes it particularly interesting for the development of anti-fouling surfaces for biomedical devices. While its direct role in drug delivery and interaction with biological signaling pathways is not yet well-defined, the broader investigation into vinyl ether-containing polymers for such applications suggests a potential future avenue for DEGMVE-related research. Further studies are needed to quantify the performance of DEGMVE-based materials in various applications and to establish detailed, standardized experimental protocols to facilitate broader research and development.

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